

# Application Notes: Preparation and Use of Neutral Ferric Chloride Solution

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## Compound of Interest

Compound Name: Iron(3+)  
CAS No.: 20074-52-6  
Cat. No.: B1220093

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## Introduction

Ferric chloride ( $\text{FeCl}_3$ ) solution is a common laboratory reagent, but its aqueous solutions are typically acidic due to the hydrolysis of the  $\text{Fe}^{3+}$  ion. For certain applications, most notably the qualitative analysis of phenols, a neutral solution is required. The ferric chloride test is a widely used colorimetric method to determine the presence of phenols in a sample.[1] In this test, the hydroxyl group of the phenol forms a colored complex with the iron(III) ion, resulting in a distinct color change (typically red, blue, green, or purple).[1][2] The use of a neutral ferric chloride solution is critical because a low pH can suppress the formation of the phenoxide ion necessary for complexation.[3] These application notes provide two reliable protocols for the preparation of a neutral ferric chloride solution suitable for qualitative organic analysis.

## Principle of Neutralization

An aqueous solution of ferric chloride is acidic because the ferric ions ( $\text{Fe}^{3+}$ ) react with water to form iron(III) hydroxide ( $\text{Fe}(\text{OH})_3$ ) and hydrogen ions ( $\text{H}^+$ ). To create a neutral solution, a base is added dropwise to neutralize the excess acid. The endpoint of the neutralization is typically

indicated by the formation of a slight, permanent brown precipitate of iron(III) hydroxide or a related species.[4][5]

## Experimental Protocols

Two primary methods are presented for the preparation of a neutral 2% (w/v) ferric chloride solution. The solution should always be freshly prepared for optimal performance.[2][6]

### Method A: Neutralization with Ammonium Hydroxide

This method is widely cited and relies on the addition of a weak base to form a precipitate, which is then redissolved by adding a small amount of the original ferric chloride solution.[5][7][8]

- Prepare Stock Solution: Weigh 2.0 g of anhydrous ferric chloride ( $\text{FeCl}_3$ ) and dissolve it in 100 mL of deionized water.
  - Note: Anhydrous ferric chloride is highly hygroscopic; weigh it quickly and immediately dissolve it.[2]
- Neutralization: While stirring, add dilute ammonium hydroxide (approx. 2 M) dropwise to the ferric chloride solution.
- Observe Precipitate: Continue adding the ammonium hydroxide until a faint but permanent brown precipitate of iron(III) hydroxide is formed.[5]
- Clarify Solution: Add a few drops of the original 2% ferric chloride stock solution, one drop at a time, until the precipitate just dissolves. The resulting clear solution is neutral and ready for use.[7]

### Method B: Neutralization with Sodium Hydroxide

This method uses a strong base to neutralize the solution, followed by filtration to remove the resulting precipitate.[1][4]

- Prepare Stock Solution: Weigh 2.0 g of anhydrous ferric chloride ( $\text{FeCl}_3$ ) and dissolve it in 100 mL of deionized water.

- Neutralization: While stirring, add a 2 M sodium hydroxide (NaOH) solution dropwise.
- Observe Precipitate: Continue adding NaOH until a slight, permanent brown precipitate forms.[\[4\]](#)
- Filtration: Filter the solution using standard laboratory filter paper to remove the precipitate. The clear filtrate is the neutral ferric chloride solution.[\[4\]](#)

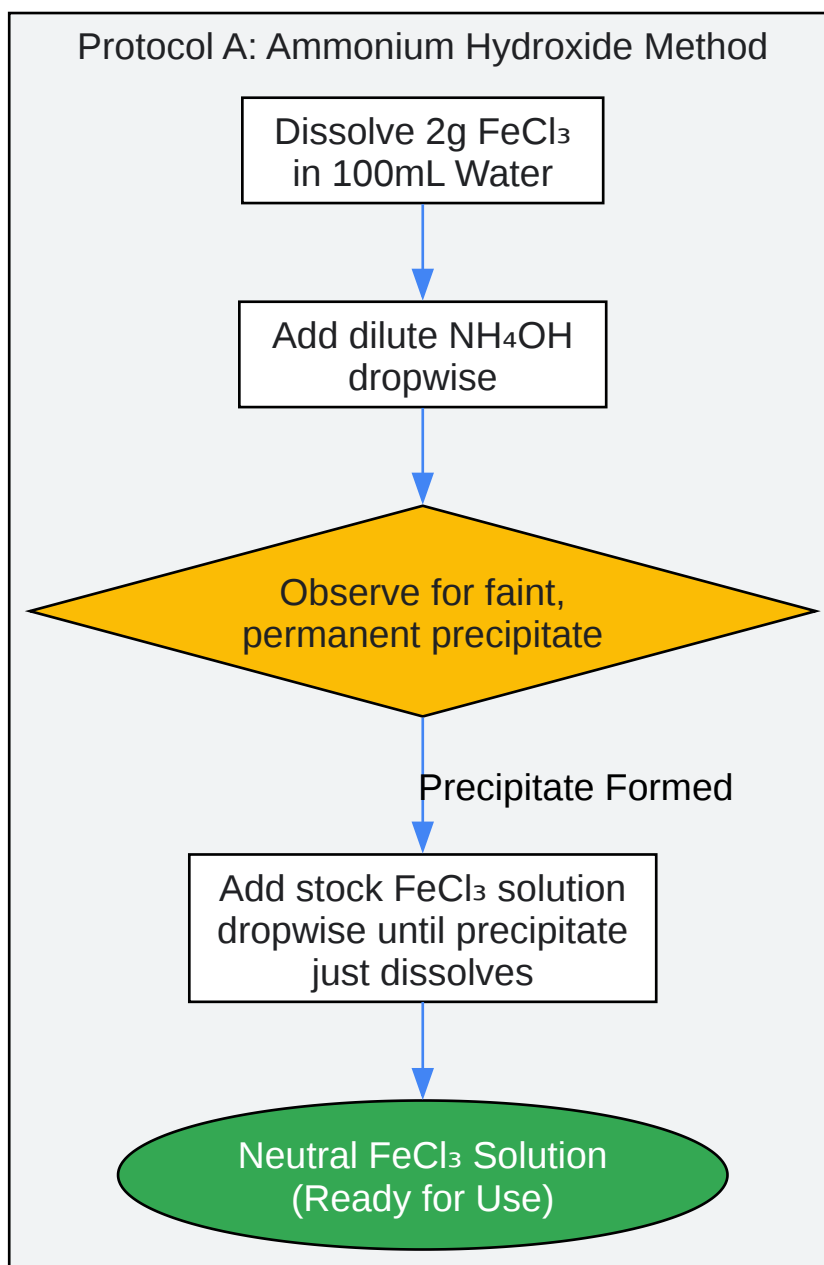
## Data Presentation: Reagent Summary

The following table summarizes the quantitative data for the preparation of 100 mL of a 2% neutral ferric chloride solution.

| Parameter          | Specification                                              | Notes                                                                 |
|--------------------|------------------------------------------------------------|-----------------------------------------------------------------------|
| Primary Reagent    | Anhydrous Ferric Chloride (FeCl <sub>3</sub> )             | Formula Weight: 162.2 g/mol . Highly hygroscopic. <a href="#">[2]</a> |
| Mass for 100 mL    | 2.0 g                                                      | For a 2% (w/v) solution.                                              |
| Solvent            | Deionized or Distilled Water                               | 100 mL                                                                |
| Neutralizing Agent | Dilute Ammonium Hydroxide (~2 M) or Sodium Hydroxide (2 M) | Added dropwise until endpoint is reached.                             |
| Endpoint Indicator | Formation of a faint, permanent brown precipitate.         | Indicates neutralization of excess acid. <a href="#">[5]</a>          |
| Recommended Use    | Prepare freshly before use.                                | The solution's neutrality may change over time. <a href="#">[2]</a>   |

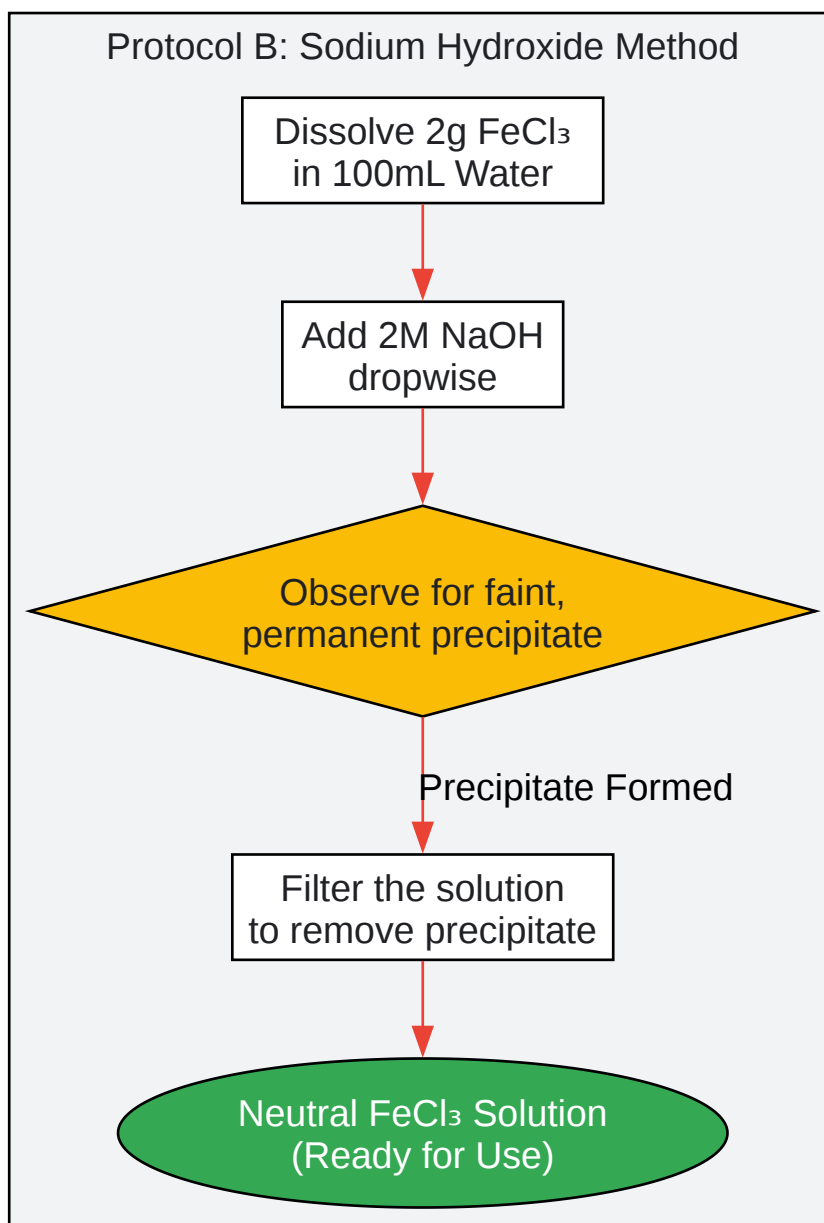
## Visualized Workflow

The following diagrams illustrate the logical workflow for the two described protocols.



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Caption: Workflow for preparing neutral ferric chloride using ammonium hydroxide.



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Caption: Workflow for preparing neutral ferric chloride using sodium hydroxide.

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